

Performance comparison of C.I. Acid Black 132 on different textile fibers

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Compound of Interest

Compound Name: C.I. Acid Black 132

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Performance Showdown: C.I. Acid Black 132 on Diverse Textile Fibers

A Comparative Guide for Researchers and Textile Scientists

This guide provides a comprehensive comparison of the performance of **C.I. Acid Black 132**, a premetallized 1:2 chromium complex acid dye, across three common textile fibers: wool, nylon, and silk. For a thorough evaluation, its performance is benchmarked against a comparable alternative, C.I. Acid Black 194, another metal-complex acid dye. This document is intended for researchers, scientists, and professionals in the textile and dyeing industries, offering objective data and detailed experimental protocols to inform dye selection and application.

Executive Summary

C.I. Acid Black 132 is renowned for its excellent wash and light fastness properties, making it a preferred choice for high-performance textiles.^[1] Its dyeing suitability extends to protein fibers like wool and silk, as well as synthetic polyamides such as nylon.^{[1][2]} The performance of acid dyes is intrinsically linked to the fiber substrate due to the different chemical nature of wool (a protein fiber), nylon (a synthetic polyamide), and silk (a protein fiber with a different morphology from wool). Key performance indicators such as dye exhaustion, fixation, and colorfastness can vary significantly across these fibers.

Comparative Data Overview

The following tables summarize the key performance indicators of **C.I. Acid Black 132** and the alternative, C.I. Acid Black 194, on wool, nylon, and silk. Data for **C.I. Acid Black 132** on specific fibers is supplemented with representative data for 1:2 metal-complex acid dyes where specific experimental values are not readily available in published literature.

Table 1: Physicochemical Properties of **C.I. Acid Black 132** and C.I. Acid Black 194

Property	C.I. Acid Black 132	C.I. Acid Black 194
C.I. Name	Acid Black 132	Acid Black 194
CAS Number	12219-02-2	61931-02-0
Molecular Formula	C ₄₃ H ₂₇ CrN ₆ Na ₂ O ₈ S	C ₂₀ H ₁₂ N ₃ NaO ₇ S
Molecular Weight	885.75 g/mol	461.38 g/mol
Color	Black	Ash to reddish black
Solubility	Soluble in water	Soluble in water
Chemical Class	1:2 Chromium Complex Azo Dye	1:2 Metal Complex Azo Dye

Source: BenchChem, 2025.[1]

Table 2: Dyeing Performance - Exhaustion and Fixation Percentages

Fiber	Dye Class Representative Data	% Exhaustion	% Fixation
Wool	Representative Acid Dyes (H1-H12 Series)	71.62 - 81.76	82.38 - 91.71
Silk	Representative Acid Dyes (H1-H12 Series)	71.10 - 82.06	85.02 - 92.12
Nylon	Representative Acid Dyes (H1-H12 Series)	69.62 - 80.18	85.54 - 89.62

Note: This data is representative of a series of synthesized acid dyes and illustrates the general performance on these fibers.[3]

Table 3: Colorfastness Properties

Fiber	Dye	Wash Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Crock/Rubbing Fastness (ISO 105-X12)
Wool	C.I. Acid Black 132 (Expected)	4-5	6-7	4-5 (Dry), 4 (Wet)
C.I. Acid Black 194	4-5	7	4-5 (Dry), 4 (Wet)	
Nylon	C.I. Acid Black 132 (Expected)	4-5	6-7	4-5 (Dry), 4 (Wet)
C.I. Acid Black 194	4-5	6-7	4-5 (Dry), 4 (Wet)	
Silk	C.I. Acid Black 132 (Expected)	4	6	4 (Dry), 3-4 (Wet)
C.I. Acid Black 194	4-5	6-7	4 (Dry), 3-4 (Wet)	

Note: Ratings are on a scale of 1-5 for wash and crocking fastness (5 being the best) and 1-8 for light fastness (8 being the best). Data for C.I. Acid Black 194 is from a technical data sheet. [2][4] Expected values for **C.I. Acid Black 132** are based on its chemical class.[1]

Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility.

General Dyeing Protocol for Wool, Nylon, and Silk

This protocol describes a standard laboratory procedure for exhaust dyeing.

Materials and Reagents:

- Textile substrate (wool, nylon, or silk fabric/yarn)
- **C.I. Acid Black 132** or other acid dye
- Acetic acid (or formic acid)
- Sodium sulfate (leveling agent)
- Non-ionic detergent
- Deionized water

Procedure:

- **Scouring:** The textile substrate is first scoured using a 1 g/L solution of a non-ionic detergent at 60-70°C for 20 minutes to remove any impurities. The substrate is then thoroughly rinsed with deionized water.
- **Dye Bath Preparation:** A dyebath is prepared with a liquor ratio of 40:1. A leveling agent (e.g., 1% on weight of fiber, o.w.f., of sodium sulfate) is added. The pH of the dyebath is adjusted to 4.5-5.5 using acetic acid.
- **Dyeing:** The scoured and wetted substrate is introduced into the dyebath at 40°C. The temperature is raised to 98°C at a rate of 2°C/minute. Dyeing is continued at 98°C for 60 minutes.
- **Rinsing and Drying:** After dyeing, the bath is cooled to 60°C, and the substrate is removed. It is then rinsed thoroughly with cold water until the water runs clear and subsequently air-dried.

Colorfastness to Washing (ISO 105-C06)

This test assesses the resistance of the color to domestic or commercial laundering.

Procedure:

- A dyed specimen is stitched together with a multi-fiber adjacent fabric.

- The composite specimen is subjected to mechanical agitation in a soap solution at a specified temperature and time.
- After the washing cycle, the specimen is rinsed and dried.
- The change in color of the dyed specimen and the staining of the adjacent multi-fiber fabric are assessed using the respective grey scales.

Colorfastness to Light (ISO 105-B02)

This test determines the resistance of the color to the action of an artificial light source that simulates natural daylight.

Procedure:

- A specimen of the dyed textile is exposed to a xenon arc lamp under specified conditions of temperature and humidity.
- Simultaneously, a set of blue wool standards is exposed.
- The color change of the specimen is assessed by comparing it with the fading of the blue wool standards.

Colorfastness to Rubbing/Crocking (ISO 105-X12)

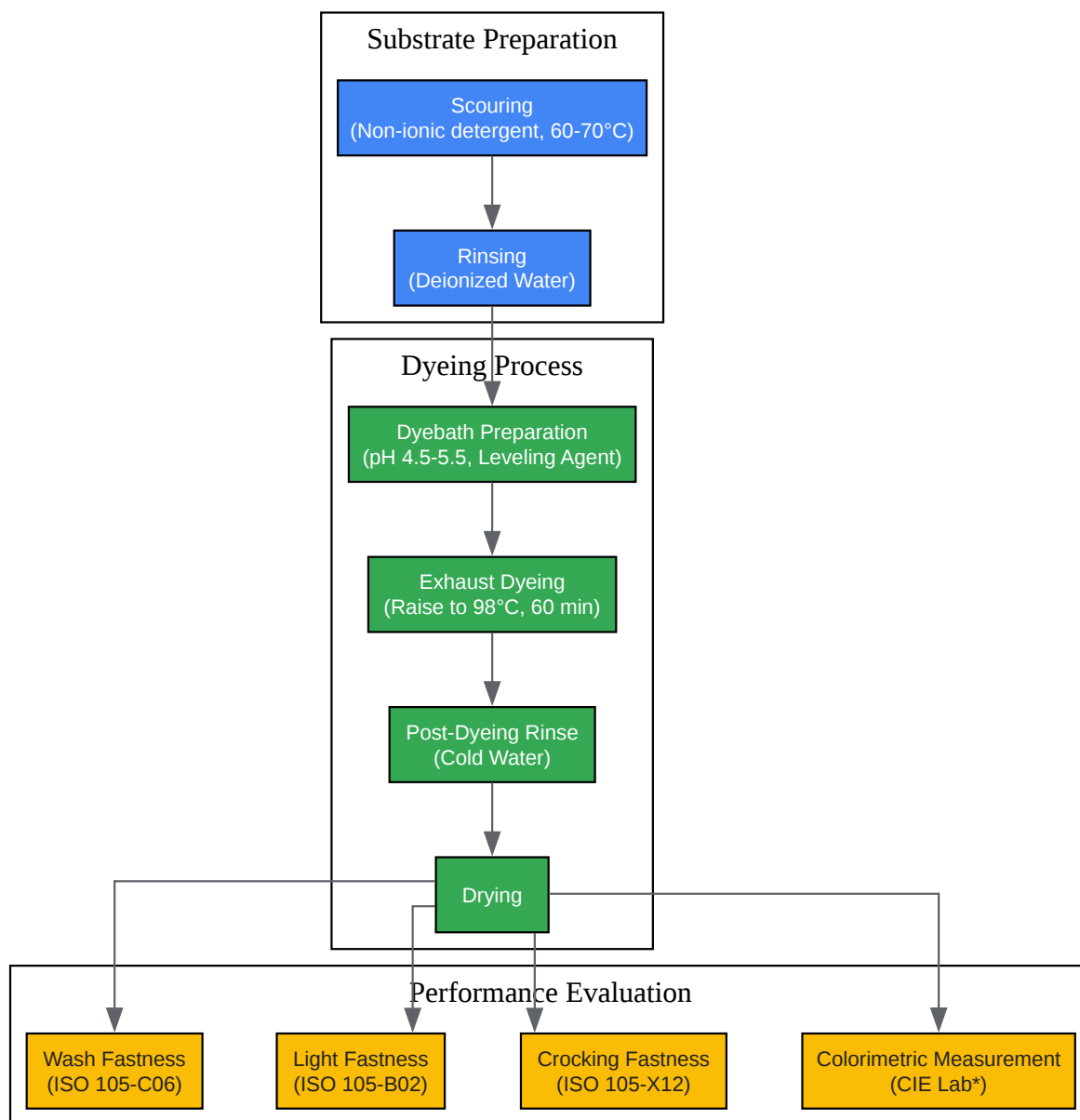
This test evaluates the transfer of color from the surface of a colored textile to other surfaces by rubbing.

Procedure:

- A colored test specimen is rubbed with a dry and a wet white cotton cloth under specified pressure.
- The staining on the white cotton cloths is then assessed using the grey scale for staining.

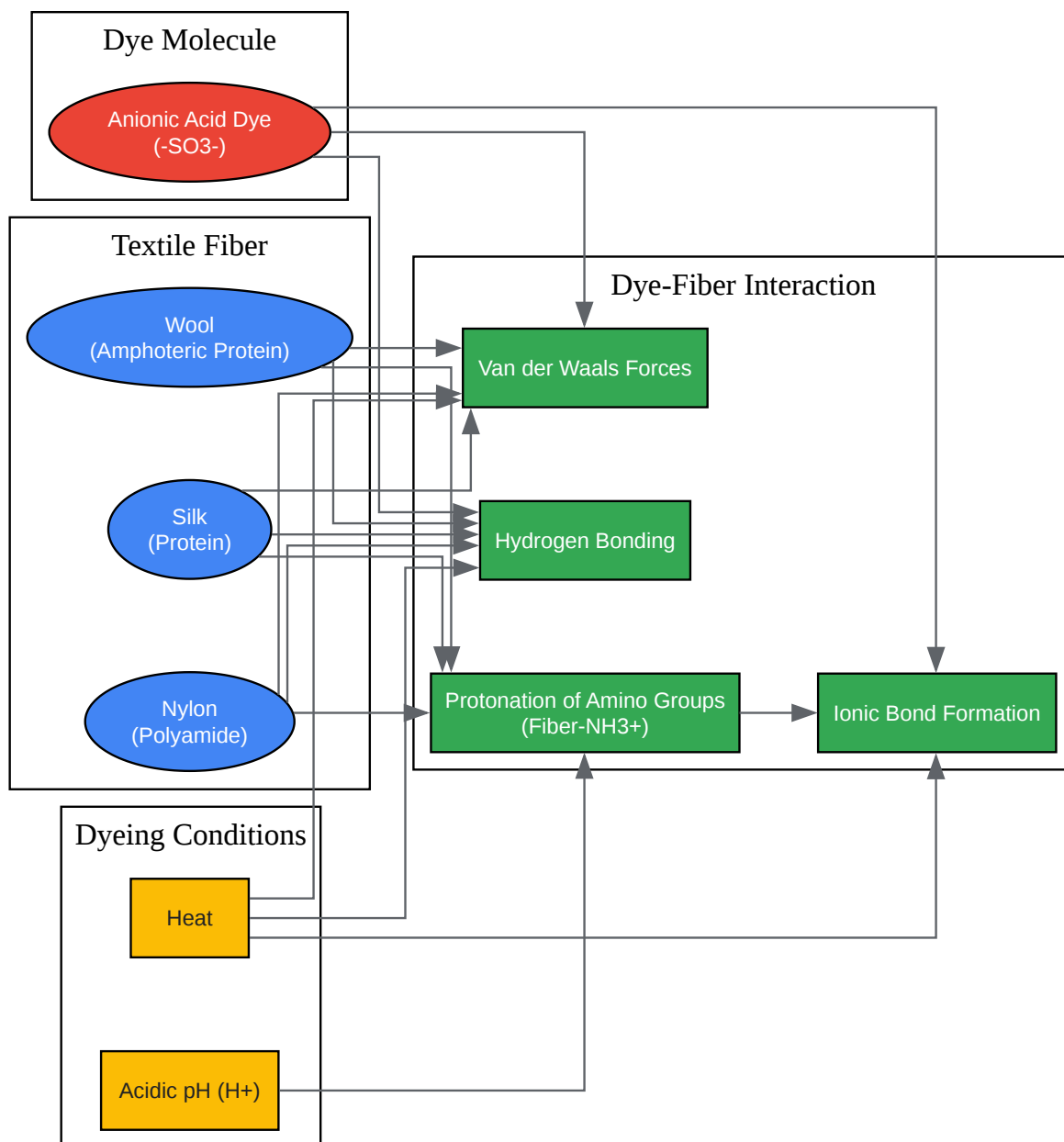
Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the experimental procedures described.



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Caption: Experimental workflow for dyeing and performance evaluation.



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Caption: Dye-fiber interaction mechanism for acid dyes.

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